

# what is Oleonitrile natural source and occurrence

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## Compound Focus: Oleonitrile

CAS No.: 112-91-4

Cat. No.: S624069

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## Chemical Identity of Oleonitrile

The table below summarizes the key identifiers and physicochemical properties of **Oleonitrile** from chemical databases [1] [2].

Property	Value
CAS Number	112-91-4 [1] [2]
Chemical Name	(Z)-9-Octadecenitrile; Oleyl nitrile [1] [2]
Molecular Formula	C <sub>18</sub> H <sub>33</sub> N [1] [2]
Molecular Weight	263.46 g/mol [1] [2]
Physical State	Liquid, Oily [1] [2]
Density	0.842 - 0.847 g/cm <sup>3</sup> [1] [2]
Melting Point	-1 °C [1] [2]
Boiling Point	~385.6 - 401.7 °C [1] [2]

Property	Value
Solubility	Insoluble in water; soluble in alcohol, chloroform, ethyl acetate [1] [2]
Classification	Fatty nitrile [2]
Natural Status	Confirmed as a <b>plant metabolite</b> [2]

## Analytical and Experimental Methodologies

For researchers aiming to identify or quantify **Oleonitrile** in natural samples, the following methodologies are relevant.

### Metabolomics for Discovery

The broader approach to finding compounds like **Oleonitrile** in plants involves **metabolomics**. This high-throughput technique allows for the simultaneous analysis of hundreds to thousands of metabolites in a plant extract, making it ideal for discovering species that produce specific specialized metabolites [3].

- **Workflow:** The typical workflow involves extracting metabolites from plant tissue (e.g., leaves, seeds), analyzing the extract using techniques like Liquid Chromatography-Mass Spectrometry (LC-MS) or Gas Chromatography-Mass Spectrometry (GC-MS), and comparing the resulting data against chemical databases to identify compounds [3].
- **Integrated 'Omics':** To understand the biosynthetic pathway, metabolomics data is often integrated with transcriptomic data. This helps identify the genes and enzymes responsible for the compound's production [3].

### Traditional Phytochemistry for Isolation and Confirmation

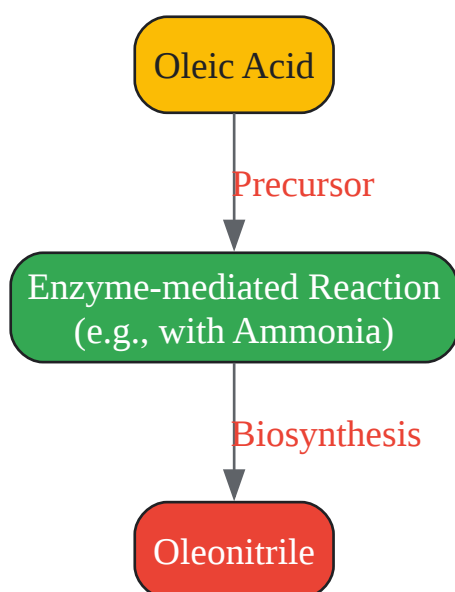
While metabolomics provides a broad overview, traditional phytochemical methods are used to isolate and definitively characterize the compound.

- **Process:** This typically involves a multi-step process: preparing an extract from plant material, fractionating the extract using chromatography (e.g., column chromatography), and then isolating

individual compounds from the fractions. The structure of a pure compound is confirmed using spectroscopic methods like Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) [3].

## Biosynthetic Pathway

**Oleonitrile** is a fatty nitrile formally derived from oleic acid. The general biosynthetic logic for such a compound in plants can be represented by the following pathway. This diagram illustrates the conversion from a precursor fatty acid to the corresponding nitrile.



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## Research Implications and Next Steps

The confirmation that **Oleonitrile** is a plant metabolite opens several research avenues [2]:

- **Functional Role:** Investigating its ecological role in the plant, such as defense against herbivores or pathogens.
- **Bioactivity Screening:** Isolating the compound for bioactivity assays, given that many plant natural products have applications as pharmaceuticals, agrochemicals, or biocides.
- **Pathway Elucidation:** Fully elucidating its biosynthetic pathway in the host plant using integrated transcriptomic and metabolomic approaches [3].

To advance this research, I suggest:

- **Querying Specialized Databases:** Search the **ChEBI (Chemical Entities of Biological Interest)** database and the **KNAPSAcK** family databases, which are specifically designed for integrated metabolite-plant species relationships [3].
- **Targeted Literature Search:** Look for phytochemical studies on plants from the family that your initial source belongs to, as related species often produce similar metabolites.

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## References

1. - Safety Data Sheet oleonitrile [chemicalbook.com]
2. | 112-91-4 oleonitrile [chemicalbook.com]
3. Frontiers | Editorial: Plant Natural Products: Biosynthesis , Regulation... [frontiersin.org]

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